

Process Chemistry Support Hub: 6-Bromoquinazoline-4-thiol

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Compound of Interest

Compound Name: 6-Bromoquinazoline-4-thiol

CAS No.: 544461-20-3

Cat. No.: B2462760

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Senior Application Scientist Desk | Scale-Up & Optimization Guide

Welcome to the technical support center for the synthesis of **6-Bromoquinazoline-4-thiol** (CAS: 1086378-84-4 / Generic Quinazoline-4-thiol derivatives). This guide addresses the specific challenges of scaling this reaction from bench (mg) to pilot (kg) scale, focusing on the Thiourea Displacement Route due to its superior impurity profile compared to direct thionation with phosphorus pentasulfide ().

Part 1: Route Selection & Strategy

For the 6-bromo derivative, the choice of synthetic route defines your downstream purification burden.

Feature	Route A: Thiourea Displacement (Recommended)	Route B: Direct Thionation (Lawesson's)
Precursor	6-Bromo-4-chloroquinazoline	6-Bromoquinazolin-4(3H)-one
Reagent	Thiourea	or Lawesson's Reagent
	NaOH Hydrolysis	
Purity Profile	High (>98%). Avoids organophosphorus byproducts.	Moderate. Difficult to remove phosphorous residues.
Odor Control	Manageable (Thiol generated in aqueous phase).	Difficult (gas evolution during reaction).
Scale-Up Risk	Filtration. The isothiuronium intermediate can be voluminous.	Exotherm. Quenching requires strict thermal control.

Part 2: Detailed Experimental Protocol (Thiourea Route)

Objective: Synthesis of **6-Bromoquinazoline-4-thiol** via isothiuronium salt. Scale: 100 g Input (6-Bromo-4-chloroquinazoline).

Phase 1: Formation of Isothiuronium Salt

- Reactor Setup: 2L reactor with mechanical stirrer, reflux condenser, and inlet.
- Solvent: Charge Ethanol (10 vol, 1.0 L). Note: IPA can be used for higher boiling point if reaction is sluggish.
- Addition: Add 6-Bromo-4-chloroquinazoline (100 g, 0.41 mol) followed by Thiourea (34.3 g, 0.45 mol, 1.1 eq).
- Reaction: Heat to reflux () for 2–4 hours.

- Checkpoint: The product (isothiuronium chloride) often precipitates out as a thick solid during reflux. Ensure high torque stirring.
- Isolation (Critical for Purity): Cool to

. Filter the solid. Wash with cold ethanol (

mL).
 - Why? This filtration removes unreacted starting material and non-polar impurities before the thiol is even released.

Phase 2: Hydrolysis to Thiol

- Resuspension: Suspend the wet cake in Water (10 vol).
- Base Hydrolysis: Add NaOH (aq, 2M, 2.5 eq) dropwise at

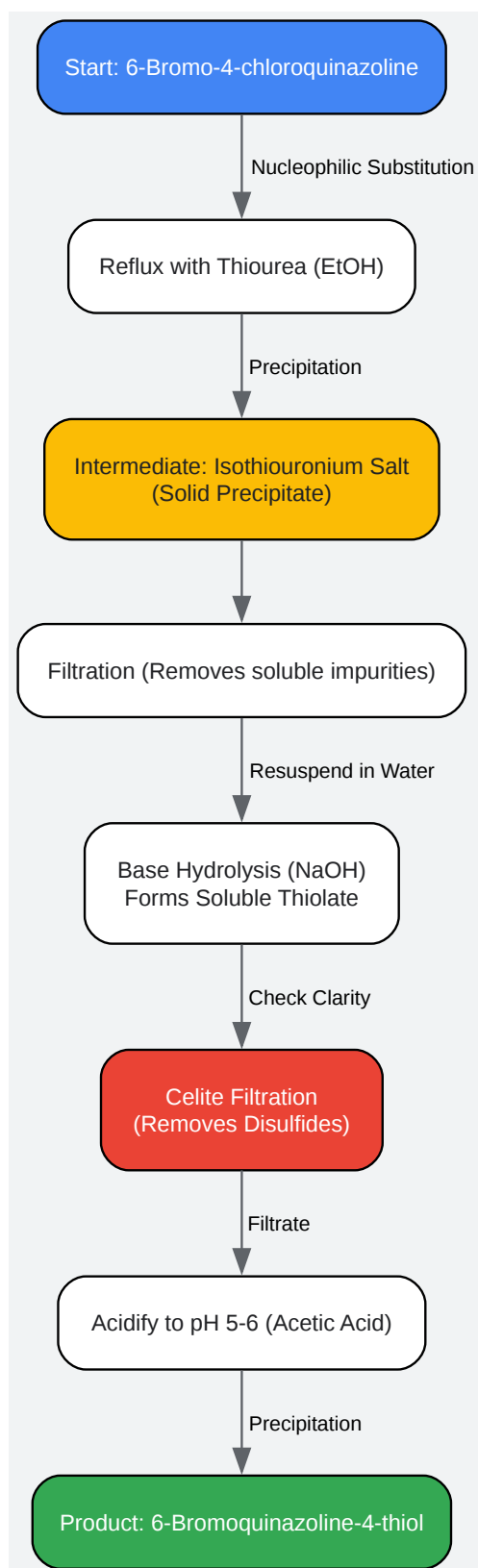
.
 - Observation: The solid will dissolve as the thiolate anion forms.
- Clarification: If the solution is not clear, filter through Celite to remove any insoluble "dimer" impurities.
- Acidification: Cool to

. Slowly acidify with Acetic Acid (preferred over HCl to prevent re-formation of HCl salts) to pH 5–6.
- Filtration: Collect the yellow/off-white solid. Wash with water (

) to remove salts. Dry under vacuum at

.

Part 3: Visualization of Workflow



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Caption: Step-by-step process flow for the high-purity Thiourea displacement route.

Part 4: Troubleshooting & FAQs

Issue 1: "My product contains a significant amount of starting material (Quinazolinone)."

- Symptom: LCMS shows mass M+16 (Oxygen) instead of M+32 (Sulfur).
- Root Cause: Hydrolysis of the 4-chloro starting material before it reacted with thiourea. This happens if the ethanol used in Step 1 is wet.
- Fix: Use anhydrous ethanol or dry the solvent over molecular sieves. Ensure the 4-chloroquinazoline is dry before use.[\[1\]](#)

Issue 2: "The NMR spectrum shows an NH peak (12-13 ppm) but no SH peak. Did I make the wrong compound?"

- Technical Explanation: No, you likely have the correct compound. Quinazoline-4-thiols exhibit thiol-thione tautomerism.[\[2\]](#) In polar solvents (DMSO-
) and the solid state, the equilibrium heavily favors the thione (NH) form over the thiol (SH) form [\[1\]](#).
- Verification: Run a
NMR. The C4 carbon in the thione form typically shifts downfield (
ppm) compared to the aromatic range.

Issue 3: "The product is bright yellow/orange and melts over a wide range."

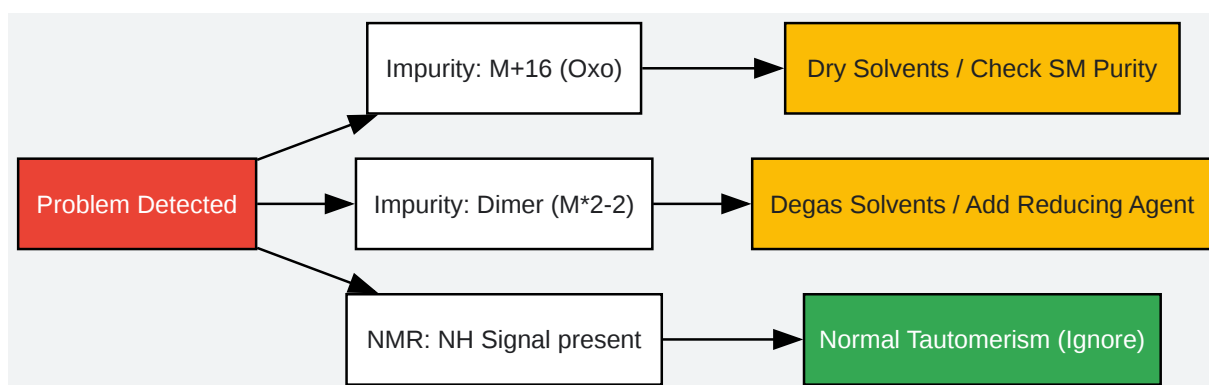
- Root Cause: Oxidation to the Disulfide Dimer (Bis(6-bromoquinazolin-4-yl)disulfide). Thiols are easily oxidized by air, especially under basic conditions.
- Fix:
 - Degas all aqueous buffers used in Phase 2 (sparge with
).

- Perform the acidification step quickly.
- Rescue: If dimer is present, treat the solid with (Sodium metabisulfite) or DTT in aqueous base, then re-precipitate.

Issue 4: "Filtration is extremely slow during the final acidification."

- Root Cause: Rapid acidification causes particle agglomeration (fines) that clog the filter.
- Engineering Control:
 - Do not dump the acid. Use a dosing pump.
 - Seed the solution with pure product crystals at pH 8 to encourage crystal growth before reaching pH 5.
 - Digest the slurry (stir at for 30 mins) after acidification to ripen the crystals (Ostwald ripening).

Part 5: Troubleshooting Logic Tree



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Caption: Decision tree for identifying and resolving common impurity and characterization issues.

Part 6: Safety & Engineering Controls

- H2S Management: Even if using the Thiourea route, minor decomposition can release Hydrogen Sulfide ().
 - Requirement: Install sensors in the fume hood/walk-in.
 - Scrubbing: Vent reactor off-gas through a caustic scrubber (10% NaOH + Bleach) to neutralize volatile sulfur compounds.
- Skin Sensitization: Quinazoline thiols are potent sensitizers. Double-gloving (Nitrile over Laminate) is recommended during solid handling.
- Thermal Hazards: If reverting to the route, never add water directly to the reaction mixture at high temperatures. The hydrolysis of excess is violently exothermic and releases massive amounts of .

References

- Tautomerism in Quinazolines
 - Source: Pham, T. T. M., et al. "Application of NMR in the Investigation of Dynamic Tautomerism of 4(3H)-Quinazolinone System." [3] ASEAN Journal on Science and Technology for Development, 25(2), 2008. [3]
 - Context: Confirms the predominance of the thione form in solution, explaining NMR "anomalies."
- Synthetic Route (Thiourea Displacement)
 - Source: Rohini, R., et al. "Synthesis and antifungal bioactivity of 6-bromo-4-alkylthio-quinazoline derivatives." [4] Chinese Journal of Organic Chemistry, 28, 1268–1272, 2008. [4]

- Context: Primary reference for the alkylation and thion
- Safety Data (Quinazoline Derivatives)
 - Source: Fisher Scientific Safety Data Sheet, "6-Bromo-4-chloroquinazoline".
 - Context: Hazard identification (Skin Irrit. 2, Eye Irrit.[1] 2) for the starting material.[5]

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